

Application Note: Solubility and Handling Protocols for TAS05567 (Syk Inhibitor)

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Compound of Interest

Compound Name: TAS05567
CAS No.: 1429038-15-2
Cat. No.: B611156

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Executive Summary

TAS05567 is a highly potent, selective, and orally available inhibitor of Spleen Tyrosine Kinase (Syk), primarily utilized in research regarding autoimmune diseases and B-cell malignancies. Like many kinase inhibitors with an indazole-triazine scaffold, **TAS05567** exhibits high lipophilicity, making it soluble in organic solvents (DMSO) but practically insoluble in water.

This guide provides validated protocols for preparing stock solutions, managing aqueous dilutions to prevent precipitation ("crashing out"), and formulating vehicles for in vivo administration. Failure to adhere to these solubility constraints can lead to micro-aggregates that cause false-negative results in enzymatic assays or variable bioavailability in animal models.

Physicochemical Profile

Before handling, verify your batch against the following specifications to ensure accurate molarity calculations.

Property	Specification
Compound Name	TAS05567
Target	Spleen Tyrosine Kinase (Syk)
CAS Number	1429038-15-2
Chemical Formula	C ₂₁ H ₂₉ N ₉ O ₂
Molecular Weight	439.52 g/mol
Solubility (DMSO)	Soluble (typically ≥ 20 mg/mL or >40 mM)
Solubility (Water)	Insoluble (< 0.1 mg/mL)
Appearance	Solid powder (White to off-white)
Storage (Solid)	-20°C (Long-term), Desiccated, Dark

Solubility Data & Solvent Compatibility

Dimethyl Sulfoxide (DMSO)

DMSO is the required solvent for preparing primary stock solutions. **TAS05567** dissolves readily in DMSO.^{[1][2]}

- Recommended Stock Concentration: 10 mM.
- Max Solubility: Varies by batch, but often achievable up to 50 mM.
- Stability: Stock solutions are stable at -20°C or -80°C for up to 6 months if protected from moisture and freeze-thaw cycles.

Water & Aqueous Buffers

TAS05567 is hydrophobic. Direct addition of the powder to water, PBS, or cell culture media will result in immediate suspension failure (visible flakes or microscopic aggregates).

- Risk: Aggregates can trap enzyme targets or adhere to plasticware, skewing IC50 data.
- Solution: Always predissolve in DMSO.

Workflow Visualization: Stock Preparation

The following diagram outlines the critical path for preparing a stable stock solution, emphasizing moisture control.



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Figure 1: Critical workflow for preparing **TAS05567** stock solutions. Note the warming step to prevent condensation.

Protocol 1: Preparation of 10 mM Stock Solution (In Vitro)

Objective: Create a master stock for biochemical and cellular assays.

Materials:

- **TAS05567** Powder[1]
- Anhydrous DMSO (Sigma-Aldrich or equivalent, ≥99.9%)
- Vortex mixer
- Amber glass vials or polypropylene microcentrifuge tubes

Calculations (Example for 1 mg vial):

- Mass: 1 mg
- MW: 439.52 g/mol [1]
- Target Concentration: 10 mM (10 mmol/L)
- Volume DMSO required:

[\[3\]](#)

Procedure:

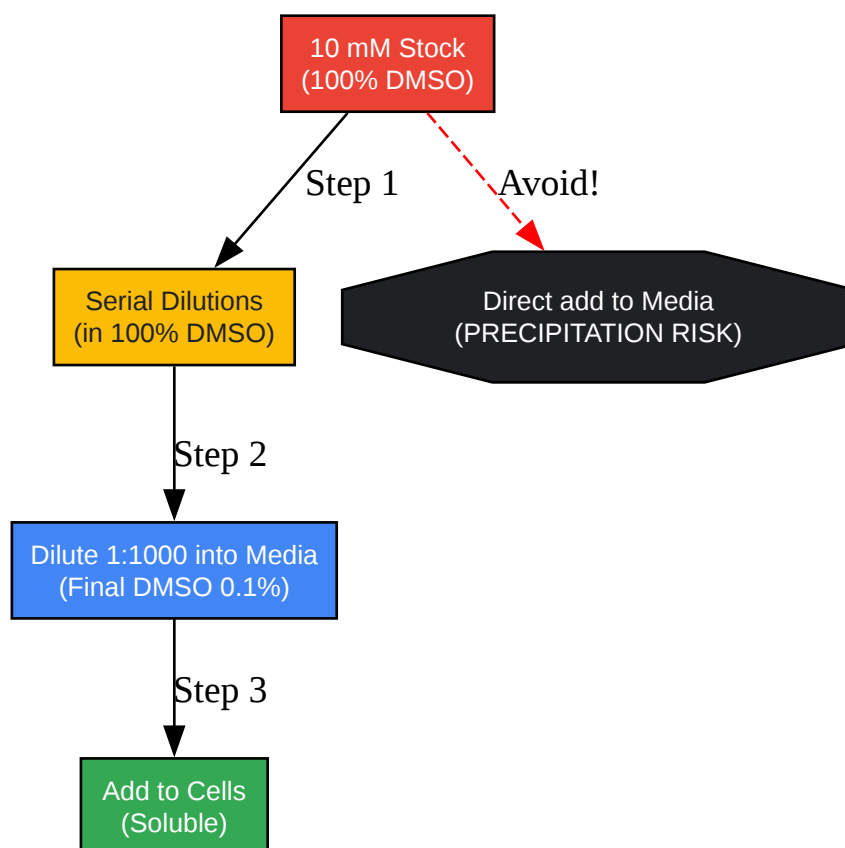
- **Equilibration:** Remove the product vial from the freezer and allow it to warm to room temperature (approx. 30 mins) before opening. This prevents atmospheric moisture from condensing on the hygroscopic powder.
- **Centrifugation:** Briefly centrifuge the vial to ensure all powder is at the bottom.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 227.5 μ L for 1 mg) directly to the vial.
- **Dissolution:** Vortex vigorously for 30 seconds. If particles persist, sonicate in a water bath for 2–5 minutes. Inspect visually for clarity.
- **Aliquoting:** Dispense into single-use aliquots (e.g., 20–50 μ L) to avoid repeated freeze-thaw cycles, which can introduce moisture and degrade the compound.
- **Storage:** Store at -20°C or -80°C.

Protocol 2: Aqueous Dilution for Cellular Assays

Objective: Dilute **TAS05567** into cell culture media without precipitation.

The "Crash-Out" Risk: Adding high-concentration DMSO stock directly to media often causes local high concentrations that precipitate the drug.

Correct Method (Serial Dilution in DMSO):



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Figure 2: The "Intermediate Dilution" method ensures solubility is maintained by keeping the compound in DMSO until the final large-volume dilution.

Procedure:

- Perform a serial dilution (e.g., 3-fold) using 100% DMSO as the diluent. Do not use water yet.
- Prepare your cell culture media.
- Transfer the diluted compound from the DMSO plate to the media plate at a 1:1000 ratio (e.g., 0.1 μ L compound into 100 μ L media).
 - Result: Final DMSO concentration is 0.1%, which is generally non-toxic to cells, and the compound remains soluble due to the rapid dispersion.
- Mix immediately by pipetting.

Protocol 3: In Vivo Formulation (Oral Gavage)

Objective: Prepare a suspension for oral administration (PO) in rodents. Reference Standard: Based on the methodology by Hayashi et al. (2018) [1].

Vehicle: 0.5% Methylcellulose (MC) in water.

Materials:

- **TAS05567** Powder[1]
- Methylcellulose (400 cP)
- Mortar and pestle
- Distilled water

Procedure:

- **Vehicle Prep:** Prepare 0.5% w/v Methylcellulose in distilled water. Allow it to hydrate overnight at 4°C to ensure a clear, viscous solution.
- **Weighing:** Weigh the required amount of **TAS05567** for the desired dose (e.g., 3 mg/kg, 10 mg/kg).
- **Trituration:** Place the powder in a mortar. Add a small volume (dropwise) of the 0.5% MC vehicle.
- **Grinding:** Grind thoroughly with the pestle to wet the powder and break up clumps, forming a smooth paste.
- **Dilution:** Gradually add the remaining volume of 0.5% MC while stirring to achieve the final concentration.
- **Suspension Check:** The result will be a uniform white suspension. Vortex immediately before dosing animals to ensure homogeneity.

Note: Do not use DMSO for oral gavage if possible, as it can cause GI irritation and confound inflammatory readouts.

References

- Hayashi, H., et al. (2018). **TAS05567**, a Novel Potent and Selective Spleen Tyrosine Kinase Inhibitor, Abrogates Immunoglobulin-Mediated Autoimmune and Allergic Reactions in Rodent Models. *Journal of Pharmacology and Experimental Therapeutics*, 366(1), 84-95. [[Link](#)]
- IUPHAR/BPS Guide to Pharmacology. **TAS05567** Ligand Page. [[Link](#)]

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